

IR-825 chemical structure and synthesis

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Compound of Interest

Compound Name: **IR-825**

Cat. No.: **B13063330**

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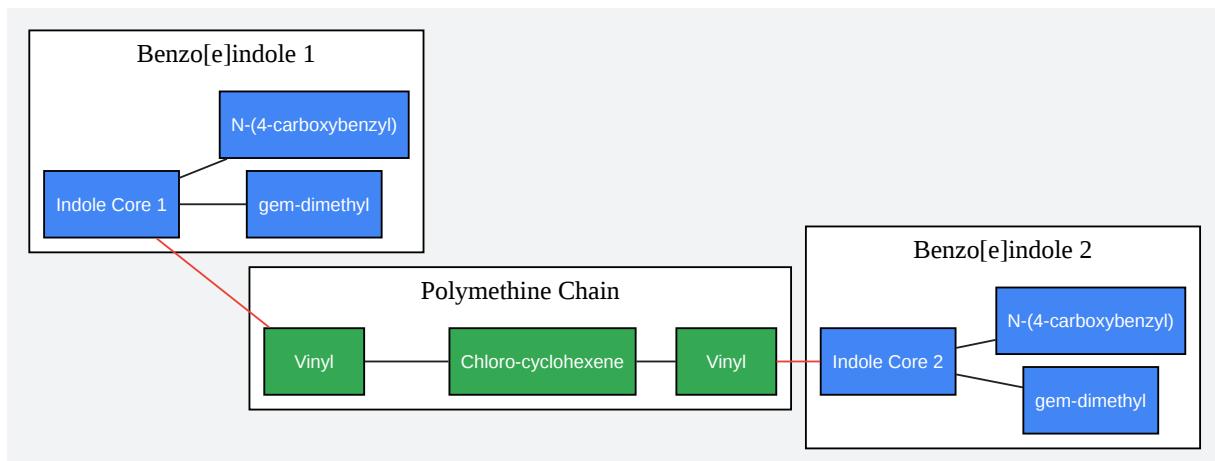
Chemical Structure and Identification

IR-825 is a complex heptamethine cyanine dye. Its structure is characterized by two substituted benzo[e]indole heterocyclic nuclei linked by a polymethine chain containing a chloro-substituted cyclohexene ring. The presence of carboxyl groups at the termini of the N-benzyl substituents provides reactive handles for conjugation to other molecules, such as polymers or targeting ligands.[\[1\]](#)[\[2\]](#)

The key identifiers for **IR-825** are summarized in the table below.

Identifier	Value
IUPAC Name	3-(4-carboxybenzyl)-2-((E)-2-((E)-3-((E)-2-(3-(4-carboxybenzyl)-1,1-dimethyl-1,3-dihydro-2H-benzo[e]indol-2-ylidene)ethylidene)-2-chlorocyclohex-1-en-1-yl)vinyl)-1,1-dimethyl-1H-benzo[e]indol-3-ium
CAS Number	1558079-49-4
Molecular Formula	C ₅₄ H ₄₈ BrClN ₂ O ₄
Molecular Weight	904.34 g/mol

Below is a simplified two-dimensional representation of the core structure of **IR-825**, illustrating the connectivity of the main structural motifs.



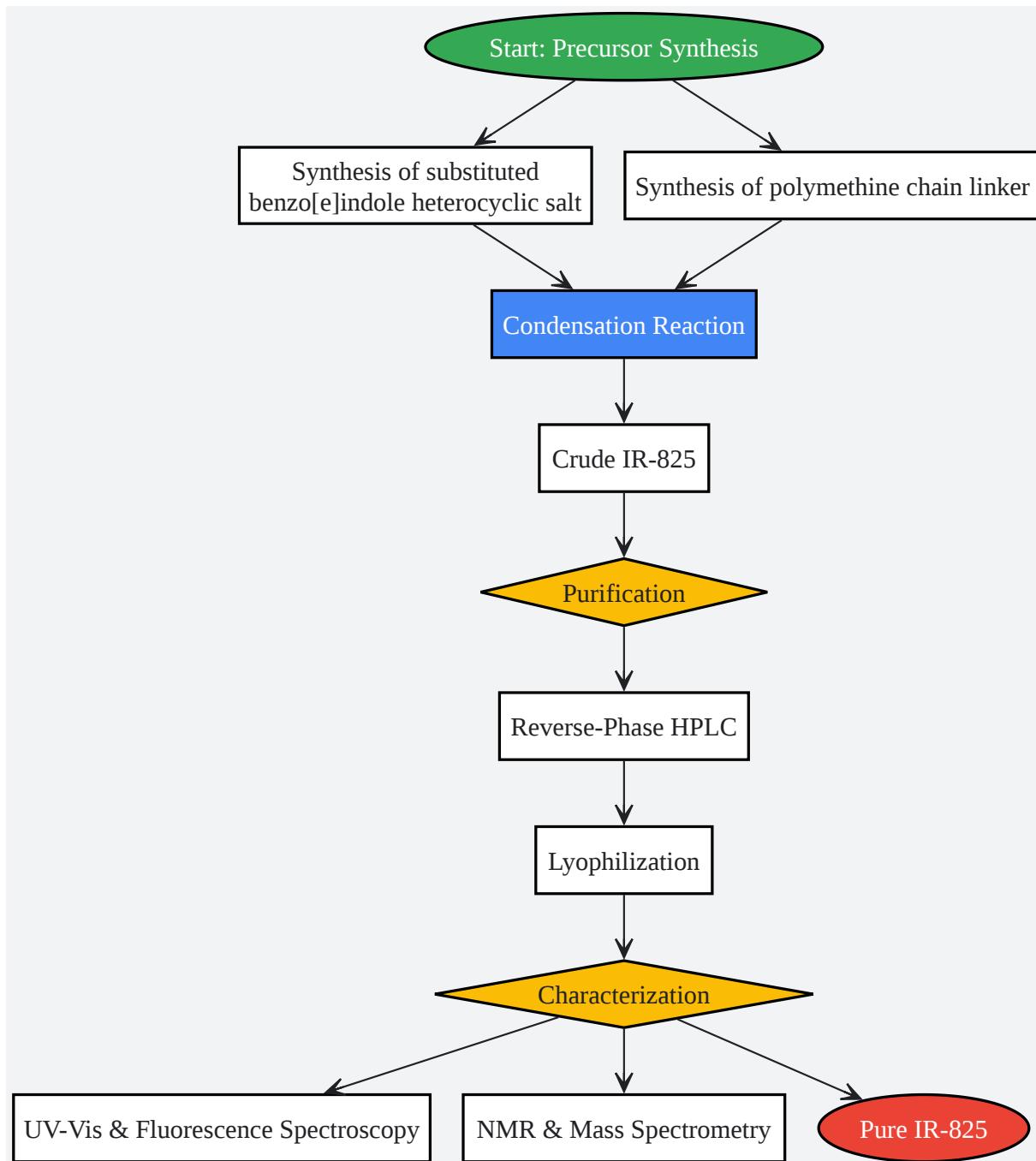
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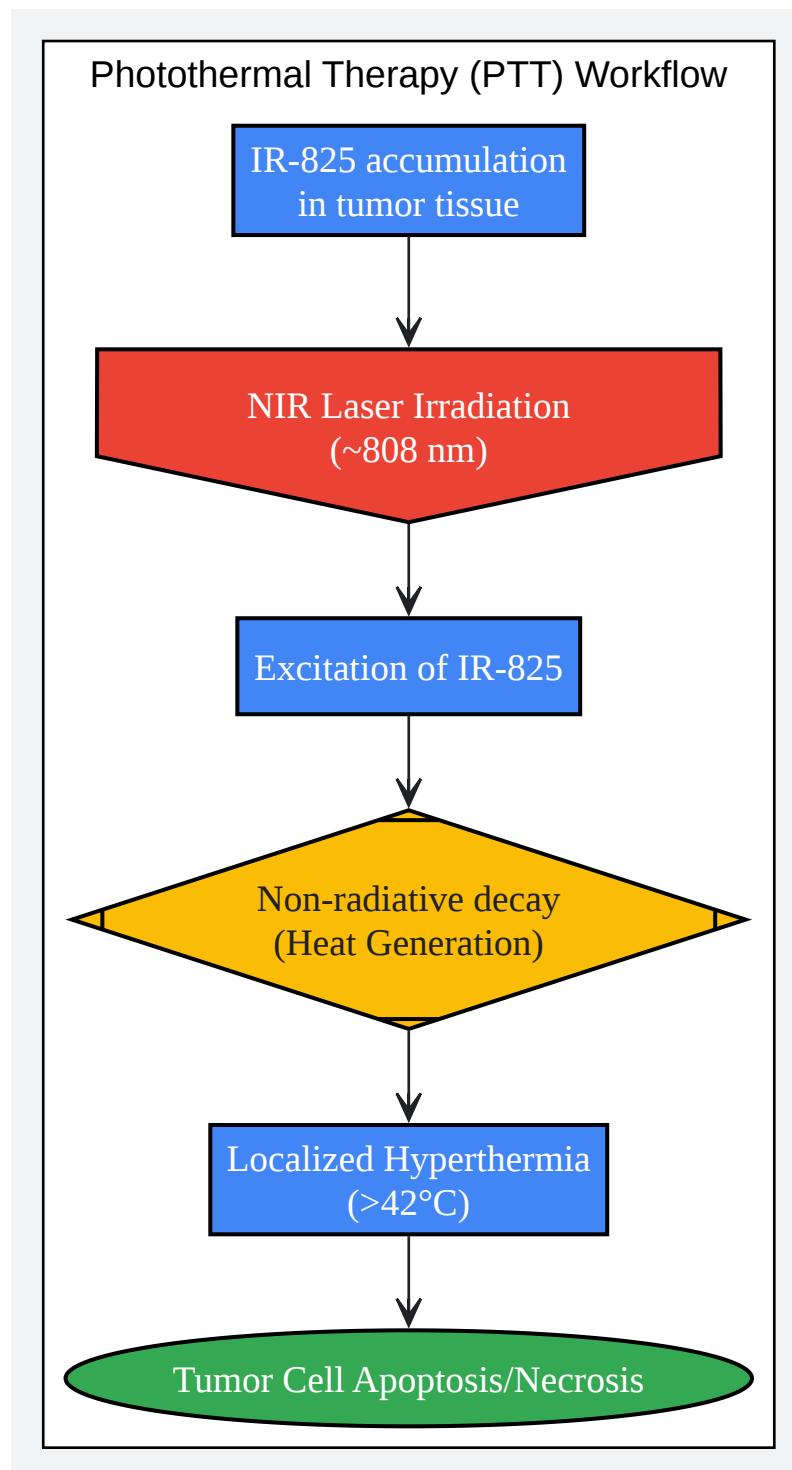
Simplified 2D structure of **IR-825**.

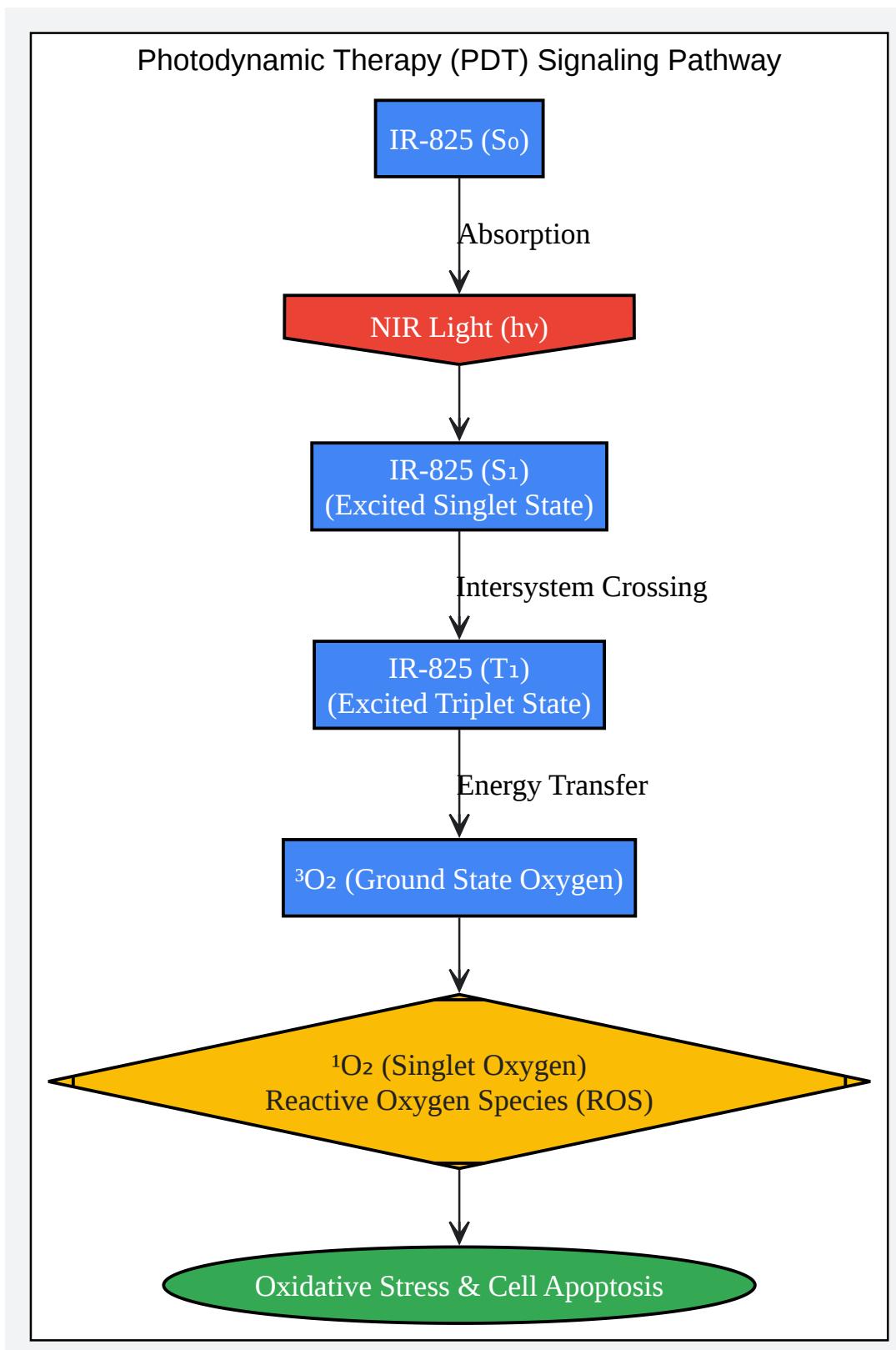
Synthesis of IR-825

While a specific, detailed experimental protocol for the synthesis of **IR-825** is not readily available in the public domain, a general synthetic route for heptamethine cyanine dyes can be described. This typically involves the condensation of two equivalents of a heterocyclic salt (the benzo[e]indole precursor in this case) with one equivalent of a linker molecule that provides the central part of the polymethine chain.

The general workflow for the synthesis and purification of a cyanine dye like **IR-825** is outlined below.







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References

- 1. Turning double hydrophilic into amphiphilic: IR825-conjugated polymeric nanomicelles for near-infrared fluorescence imaging-guided photothermal cancer therapy - Nanoscale (RSC Publishing) [pubs.rsc.org]
- 2. medchemexpress.com [medchemexpress.com]
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